

Technical Guide: Scalable Synthesis and Purification of N-Cbz-D-Alanine

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Compound of Interest

Compound Name:	N-Cbz-d-alanine
CAS No.:	1142-20-7; 26607-51-2
Cat. No.:	B2529757

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Executive Summary & Significance

N-Cbz-D-Alanine (CAS: 26607-51-2) is a critical chiral building block in peptide therapeutics and peptidomimetics.[1] The Benzyloxycarbonyl (Cbz or Z) group provides robust amine protection that is stable to acidic conditions (TFA, HCl/dioxane) used to remove Boc groups, yet is cleanly removed via catalytic hydrogenolysis (

/Pd-C) or strong acids (HBr/AcOH).

This guide focuses on the Schotten-Baumann synthesis method, optimized to prevent racemization of the sensitive D-enantiomer while maximizing yield.

Key Physical Properties

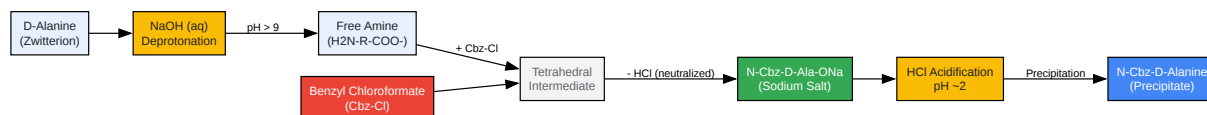
Property	Specification
Molecular Formula	
Molecular Weight	223.23 g/mol
Appearance	White crystalline powder
Melting Point	84 – 87 °C
Optical Rotation	+13° to +15° (c=1 to 2, Glacial Acetic Acid)
Solubility	Soluble in EtOAc, MeOH, EtOH, AcOH; Insoluble in (acid form)

Reaction Mechanism: Schotten-Baumann Acylation

The synthesis relies on the nucleophilic attack of the D-alanine amine group on benzyl chloroformate (Cbz-Cl). The reaction is biphasic (Water/Organic) and requires precise pH control.

Mechanism Logic

- Deprotonation: NaOH converts the zwitterionic D-alanine into its nucleophilic anionic form ().
- Nucleophilic Attack: The amine attacks the carbonyl carbon of Cbz-Cl.
- Elimination: Chloride is displaced, forming the carbamate linkage.
- pH Buffer Role: The base neutralizes the HCl byproduct. If pH drops < 8, the amine protonates and reaction stops. If pH > 11, Cbz-Cl hydrolyzes rapidly, and risk of racemization increases.



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Figure 1: Mechanistic pathway of the Schotten-Baumann protection of D-Alanine.

Experimental Protocol

Scale: 100 mmol (approx. 8.9 g D-Alanine input)

Reagents

- D-Alanine: 8.91 g (100 mmol)
- Benzyl Chloroformate (Cbz-Cl): 17.1 g (approx 14.3 mL, 100-105 mmol) – Handle in Fume Hood (Lachrymator)
- Sodium Hydroxide (NaOH): 2M or 4M solution
- Solvents: Diethyl Ether (for washing), Ethyl Acetate (for extraction/crystallization), Hexane (antisolvent), HCl (concentrated).

Step-by-Step Procedure

Phase 1: Reaction Setup

- Dissolution: In a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar and a dropping funnel, dissolve 8.91 g D-Alanine in 50 mL of 2M NaOH (100 mmol).
 - Note: This neutralizes the zwitterion to the sodium salt.
- Cooling: Place the flask in an ice-water bath and cool to 0–5 °C.
- Simultaneous Addition:

- Add 14.3 mL Cbz-Cl dropwise over 30–45 minutes.
- CRITICAL: Simultaneously add 2M NaOH (approx. 50-60 mL) to maintain the pH between 9 and 10. Use a pH meter or phenolphthalein indicator (keep faint pink).
- Why? High pH hydrolyzes Cbz-Cl; low pH stops the reaction.

Phase 2: Reaction Completion

- Once addition is complete, remove the ice bath and allow the mixture to warm to Room Temperature (20–25 °C).
- Stir vigorously for 2–3 hours.
- Wash: Extract the alkaline reaction mixture with Diethyl Ether (2 x 50 mL).
 - Purpose: Removes unreacted Cbz-Cl and benzyl alcohol byproducts. The product remains in the aqueous phase as the sodium salt.

Phase 3: Acidification & Isolation[2]

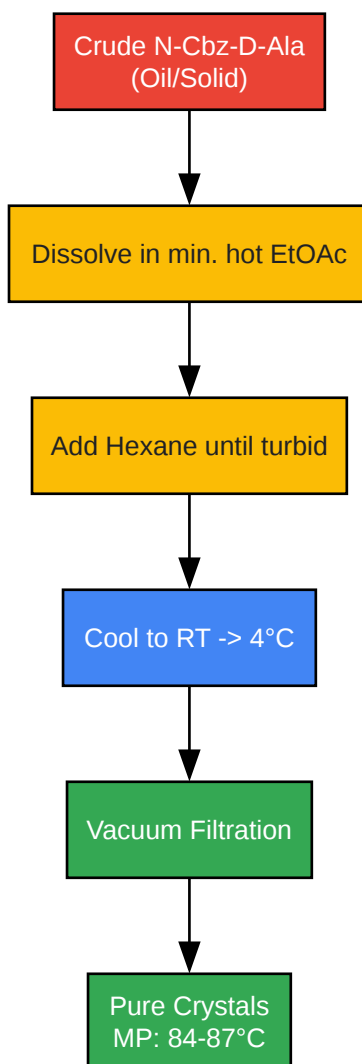
- Cool the aqueous phase back to 0–5 °C.
- Carefully acidify with 6M HCl (or conc. HCl) dropwise with stirring until pH 1–2 is reached.
 - Observation: The solution will become cloudy as **N-Cbz-D-Alanine** (free acid) precipitates as an oil or solid.
- Extraction: Extract the acidified aqueous layer with Ethyl Acetate (3 x 75 mL).
- Drying: Combine organic layers, wash with brine (50 mL), and dry over anhydrous
or
.
- Concentration: Filter off the drying agent and evaporate the solvent under reduced pressure (Rotavap) at 40 °C.
 - Result: A colorless to pale yellow oil that solidifies upon standing or cooling.

Purification: Crystallization Protocol

Direct crystallization is required to achieve the melting point of 84–87 °C and remove trace benzyl alcohol.

- Dissolution: Dissolve the crude solid/oil in the minimum amount of boiling Ethyl Acetate (approx. 1-2 mL per gram of crude).
- Precipitation: While hot, slowly add Hexane (or Petroleum Ether) until the solution becomes slightly turbid.
- Clarification: Add a few drops of Ethyl Acetate to clear the turbidity.
- Crystallization: Remove from heat. Let it cool to room temperature undisturbed, then place in a refrigerator (4 °C) overnight.
- Filtration: Collect the white crystals via vacuum filtration. Wash with cold Hexane.
- Drying: Dry in a vacuum desiccator over

or KOH.



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Figure 2: Crystallization workflow for obtaining high-purity **N-Cbz-D-Alanine**.

Characterization & Quality Control

To validate the synthesis, compare your data against these standards.

Test	Expected Result	Notes
1H NMR (DMSO-d6)	12.5 (s, 1H, COOH) 7.5 (d, 1H, NH) 7.35 (m, 5H, Ar-H) 5.04 (s, 2H, Benzyl-) 4.1 (m, 1H, -CH) 1.25 (d, 3H,)	Confirm integral ratios (5:2:1:3).
Melting Point	84 – 87 °C	Sharp range indicates high purity.
Specific Rotation		Concentration: c=1 or 2 in Glacial Acetic Acid.
TLC	Single spot ()	Solvent: :MeOH:AcOH (85:10:5). Stain: Ninhydrin (after heating) or UV.

Troubleshooting & Safety

Common Issues

- Oiling Out: If the product oils out during acidification, extract with EtOAc immediately. Do not try to filter the oil. Crystallize from the organic phase later.
- Low Yield: Usually due to hydrolysis of Cbz-Cl. Ensure Cbz-Cl is fresh and pH did not exceed 10 during addition.
- Racemization: Avoid high temperatures (> 25 °C) while the solution is basic.

Safety Hazards[4][5][9]

- Benzyl Chloroformate: Highly toxic, corrosive, and a lachrymator. Causes severe eye/skin burns. Must use in a fume hood.[2]
- Diethyl Ether: Extremely flammable. Use spark-proof equipment.

References

- Organic Chemistry Portal. (n.d.). Schotten-Baumann Reaction Conditions. Retrieved February 4, 2026, from [\[Link\]](#)

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Sources

- [1. Cbz-D-Alanine \(Cbz-D-Ala-OH\) BP EP USP CAS 26607-51-2 Manufacturers and Suppliers - Price - Fengchen \[fengchengroup.com\]](#)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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